

Essential Safety and Operational Guide for Handling 3-Cyanoindole

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Compound of Interest

Compound Name: 3-Cyanoindole

Cat. No.: B1215734

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **3-Cyanoindole**, ensuring a secure laboratory environment.

Chemical Identifier:

- Name: **3-Cyanoindole**
- Synonyms: 1H-indole-3-carbonitrile
- CAS Number: 5457-28-3
- Molecular Formula: C₉H₆N₂
- Molecular Weight: 142.16 g/mol [\[1\]](#)[\[2\]](#)

Hazard Summary: **3-Cyanoindole** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[3\]](#) It is known to cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure risk. The following table summarizes the required PPE for various stages of handling **3-Cyanoindole**.

Operation	Eye/Face Protection	Hand Protection	Respiratory Protection	Body Protection
Handling Solid (Weighing, Transferring)	Safety glasses with side shields or chemical safety goggles. A full-face shield is recommended for larger quantities.	Chemical-resistant gloves (e.g., nitrile, neoprene). Ensure gloves are suitable for the task and inspected before use.[3]	A NIOSH-certified N95 dust mask or higher should be used to prevent inhalation of dust particles. Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[4]	A lab coat or chemical-resistant apron should be worn.
Preparing Solutions (Dissolving)	Chemical safety goggles are mandatory.	Chemical-resistant gloves (e.g., nitrile, neoprene).	Work should be performed in a chemical fume hood to avoid inhaling any vapors or aerosols.	A lab coat or chemical-resistant apron is required.
Accidental Spill Cleanup	Chemical safety goggles and a full-face shield.	Heavy-duty, chemical-resistant gloves.	A NIOSH-certified respirator with an appropriate cartridge for organic vapors and particulates.	A chemical-resistant suit or apron over a lab coat.

Standard Operating Procedures

Adherence to the following step-by-step procedures is crucial for the safe handling of **3-Cyanoindole**.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name, hazard warnings, and date of receipt.
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong reducing agents, acids, and acid chlorides.^[3] The container should be kept tightly closed and refrigerated (0-8 °C).^[2]

Handling and Use

- Pre-use Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Review the Safety Data Sheet (SDS) before starting any new procedure.
 - Don all required PPE as specified in the table above.
- Weighing and Transferring (Solid):
 - Perform all manipulations of solid **3-Cyanoindole** within a certified chemical fume hood to minimize dust inhalation.^[4]
 - Use a dedicated set of spatulas and weighing paper.
 - Avoid the formation of dust during handling.^[4]
 - Close the container tightly immediately after use.
 - Clean the balance and surrounding work area with a damp cloth to remove any residual powder.
- Preparing Solutions:
 - Conduct all solution preparation within a chemical fume hood.

- Add the solid **3-Cyanoindole** slowly to the solvent to avoid splashing.
- Ensure the container is appropriately labeled with the chemical name, concentration, solvent, date, and user's initials.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[\[3\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[3\]](#)
- Ingestion: Clean mouth with water and seek immediate medical attention. Do not induce vomiting.[\[3\]](#)[\[5\]](#)

Disposal Plan

All waste containing **3-Cyanoindole** must be treated as hazardous waste and disposed of in accordance with institutional and local regulations.[\[3\]](#)

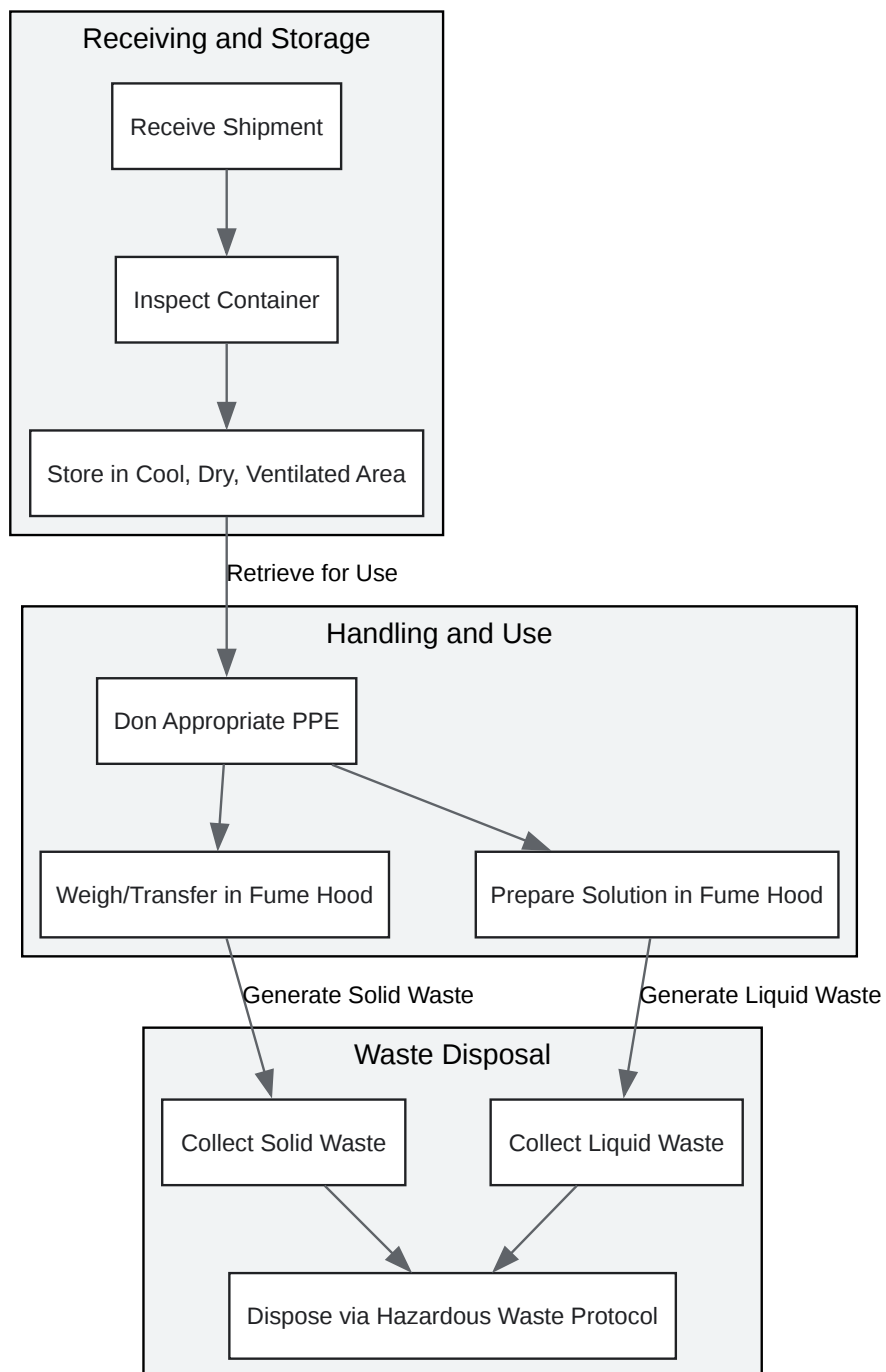
- Solid Waste:
 - Collect all contaminated solid waste, including weighing paper, gloves, and disposable lab coats, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all solutions containing **3-Cyanoindole** in a dedicated, sealed, and clearly labeled hazardous waste container for liquid chemical waste.
 - Do not dispose of **3-Cyanoindole** solutions down the drain.
- Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste.
- Dispose of the rinsed containers as directed by your institution's environmental health and safety department.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key stages of handling **3-Cyanoindole**, from receipt to disposal, emphasizing the critical safety checkpoints.

Workflow for Safe Handling and Disposal of 3-Cyanoindole

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **3-Cyanoindole**.

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